

Permethrin-d9 safety data sheet and handling precautions.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Permethrin-d9

Cat. No.: B10856056

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An In-depth Technical Guide to the Safe Handling of **Permethrin-d9**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **Permethrin-d9**. It is intended for use by professionals in research and development environments who are trained in handling hazardous materials. The guide synthesizes information from Safety Data Sheets (SDS) and other technical sources to ensure safe laboratory practices.

Hazard Identification and Classification

Permethrin-d9 is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.

According to the Globally Harmonized System (GHS), **Permethrin-d9** is classified as follows:

- Acute Toxicity, Inhalation (Category 2): H330 - Fatal if inhaled.
- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Acute Toxicity, Dermal (Category 4): H312 - Harmful in contact with skin.
- Skin Sensitization (Category 1): H317 - May cause an allergic skin reaction.

GHS Pictograms:

- (GHS06)
- (GHS07)

Signal Word: Danger

Physical and Chemical Properties

Permethrin-d9 is an isotopically labeled form of Permethrin, intended for use as an internal standard in quantification by GC- or LC-MS. While some physical properties are not determined, key data is presented below.

Property	Value	Source
Formal Name	3-(2,2-dichloroethenyl)-2,2-dimethyl-cyclopropanecarboxylic acid, (3-phenoxyphenyl)methyl ester-d9	
Molecular Formula	C ₂₁ H ₁₁ D ₉ Cl ₂ O ₃	
Formula Weight	400.3 g/mol	
Physical State	Varies from colorless crystal to a yellow or brown viscous liquid, depending on the isomer ratio.	
Melting Point	34 °C (93.2 °F)	
Boiling Point	Undetermined	
Solubility	Slightly soluble in Methanol. Water solubility is very low (5.5 x 10 ⁻³ mg/L for non-labeled).	
Vapor Pressure	Not applicable	
Purity	≥99% deuterated forms (d1-d9)	

Toxicological Data

The toxicity data for **Permethrin-d9** is limited. The following table summarizes acute toxicity data for the non-labeled parent compound, Permethrin, which should be considered relevant for safety and handling purposes. The cis-isomer is noted to be more toxic than the trans-isomer.

Toxicity Metric	Species	Route	Value	Source
LD ₅₀	Rat	Oral	430 - 4000 mg/kg	
LD ₅₀	Rat	Oral	789 - 1030 mg/kg	
LD ₅₀	Rabbit	Dermal	>2000 mg/kg	
LC ₅₀ (4-hour)	Rat	Inhalation	>23.5 mg/L	

Primary Irritant Effect:

- Skin: No irritant effect is listed on the **Permethrin-d9** SDS, but sensitization is possible through skin contact. For non-labeled Permethrin, dermal exposure may cause irritation, itching, or paresthesia (a tingling or prickly sensation).
- Eye: No irritating effect is listed on the **Permethrin-d9** SDS. For non-labeled Permethrin, ocular exposure can cause pain, redness, or a burning sensation.

Carcinogenicity:

- **Permethrin-d9** is not listed by IARC, NTP, or OSHA as a carcinogen.
- The U.S. EPA has classified the parent compound, Permethrin, as "likely to be carcinogenic to humans" by ingestion based on animal studies.

Experimental Protocols and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **Permethrin-d9**.

Exposure Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

- Ensure the availability of an eyewash station and safety shower.

Personal Protective Equipment:

- **Respiratory Protection:** Due to the high inhalation toxicity ("Fatal if inhaled"), a NIOSH-approved respirator is required, especially when handling the substance outside of a fume hood or if dust/aerosols may be generated.
- **Hand Protection:** Wear impermeable, chemical-resistant gloves (e.g., Viton, Barrier®). Wash hands thoroughly with soap and water after handling.
- **Eye Protection:** Chemical safety goggles or a face shield should be worn.
- **Skin and Body Protection:** Wear a lab coat or chemical-resistant apron, long-sleeved shirts, and long pants. Store protective clothing separately. Contaminated clothing must be removed immediately and washed before reuse.

Safe Handling and Storage

Handling:

- Read and understand the Safety Data Sheet thoroughly before use.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin and eyes.
- Open and handle the receptacle with care.
- Do not eat, drink, or smoke in the handling area.

Storage:

- Store in accordance with the information listed on the product insert.
- Keep the container tightly sealed and in a dry place.
- Store away from foodstuffs and beverages.

Accidental Release Measures

- Evacuate the area and ensure adequate ventilation.
- Avoid inhalation of dust or vapors.
- Wear appropriate PPE as described in section 4.1.
- Collect spilled material using a method that does not generate dust (e.g., gentle sweeping with an absorbent material).
- Place waste in a suitable, labeled container for disposal.
- Clean the affected area thoroughly.
- Prevent spilled material from entering sewers or surface water.

First Aid Measures

Immediate medical attention is critical in case of exposure.

- General Advice: Immediately remove any clothing soiled by the product. Symptoms of poisoning may be delayed for several hours; medical observation for at least 48 hours after an accident is recommended.
- If Inhaled: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration or oxygen. Call a physician immediately.
- If on Skin: Immediately wash the affected area with plenty of soap and water and rinse thoroughly. If skin irritation or an allergic reaction occurs, seek medical attention.
- If in Eyes: Rinse the opened eye for several minutes under running water. Remove contact lenses if present and easy to do. Consult a doctor.
- If Swallowed: Call a poison control center or doctor immediately. Rinse mouth. Do not induce vomiting.

Mandatory Visualizations

Experimental Workflows and Logical Relationships

The following diagrams illustrate key safety and response workflows for handling **Permethrin-d9**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com